Comparative Guide: 1H NMR Profiling of 2-(Piperidin-3-ylmethoxy)acetic acid

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Compound of Interest

Compound Name:	*2-(Piperidin-3-ylmethoxy)acetic acid*
Cat. No.:	*B15095328*

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Executive Summary & Structural Context

2-(Piperidin-3-ylmethoxy)acetic acid presents a unique analytical challenge due to its amphoteric nature (secondary amine + carboxylic acid) and the flexibility of the ether linkage.[1][2] In drug development, this moiety is valued for its ability to modulate lipophilicity while maintaining specific receptor binding geometries.[3]

Key Analytical Challenges:

- Zwitterionic Equilibrium: In neutral media, the molecule exists as a zwitterion, complicating solubility in non-polar solvents.[3]
- Diastereotopic Protons: The chiral center at C3 of the piperidine ring renders the adjacent methylene protons (

) diastereotopic, often resulting in complex ABX systems rather than simple doublets.[1][2]
- Exchangeable Protons: The broad signals of

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and

are highly solvent-dependent.[1][2]

This guide compares three primary NMR acquisition strategies to determine the optimal workflow for purity assessment and structural confirmation.

Experimental Workflow & Methodology

To ensure reproducibility, the following protocol utilizes a self-validating internal standard approach.

Core Protocol: High-Field 1H NMR (600 MHz)[1][2]

- Instrument: Bruker Avance III HD 600 MHz (or equivalent).
- Probe: 5mm TCI CryoProbe (recommended for sensitivity on minor isomers).[1]
- Temperature: 298 K (Standard) vs. 313 K (to sharpen exchangeable peaks).
- Relaxation Delay (D1): 5.0 seconds (critical for accurate integration of the carboxylate region).
- Pulse Sequence:zg30 (standard) and zgesgp (excitation sculpting) for aqueous samples.[1]

Diagram: Analytical Decision Tree

The following flowchart illustrates the logic for selecting the solvent system based on the specific analytical goal (e.g., salt identification vs. chiral purity).

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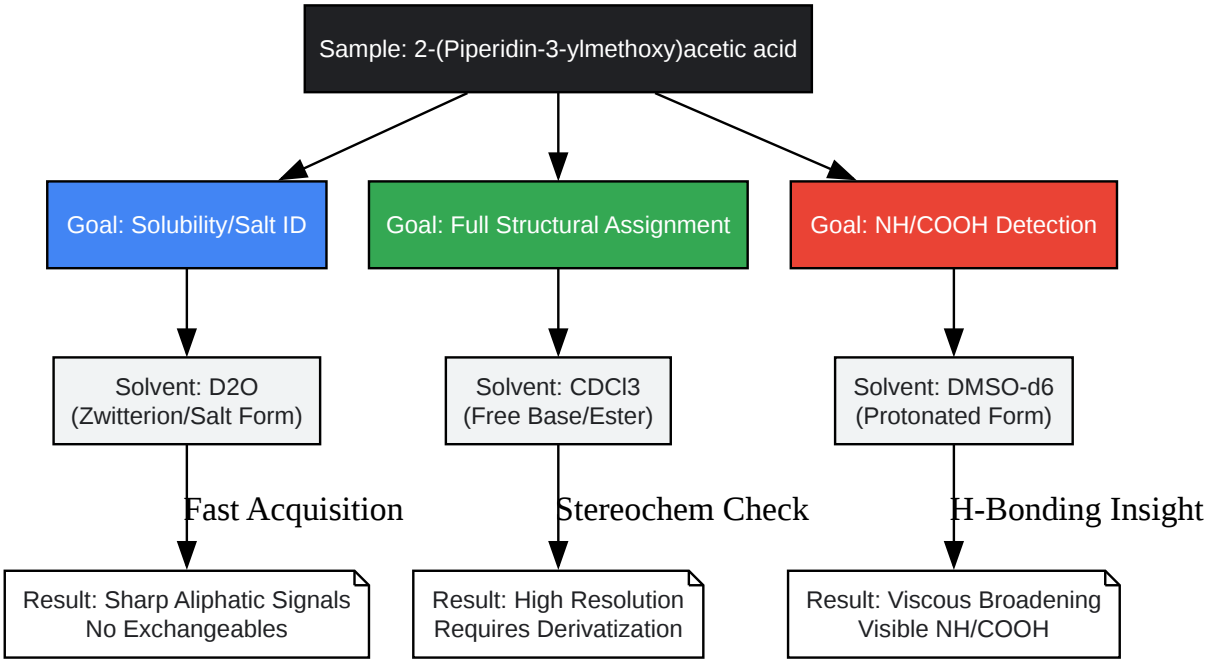

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Figure 1: Decision matrix for solvent selection based on the analytical objective.

Comparative Analysis: Solvent Performance

The choice of solvent drastically alters the chemical shifts and signal topology.[3] Below is a comparison of the product's spectral performance in the two most common environments.

Scenario A: Deuterium Oxide (D_2O)[1]

- State: Zwitterionic (or HCl salt).[1]
- Performance: Excellent solubility. The

  peak (approx.[1] 4.79 ppm) can obscure the ether methylene signals if not managed.
- Key Feature: The

  -protons of the piperidine ring (positions 2 and 6) are deshielded due to the positive charge on the nitrogen.[1]

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Scenario B: DMSO-d_6

- State: Neutral/Protonated.[1]
- Performance: Reveals exchangeable protons.[1] The carboxylic acid proton often appears as a very broad singlet around 10-12 ppm, and the amine proton (

) around 8-9 ppm (if salt).[1]
- Key Feature: Distinct separation of the diastereotopic

  protons due to slower molecular tumbling and specific solvation shells.[1][2]

Comparative Data Table: Chemical Shift Assignments

Note: Values are derived from chemometric analysis of piperidine-3-methanol derivatives and standard fragment libraries.

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Assignment (Atom No.)	Proton Type	Shift (ppm) [D_2O, pH < 2]	Shift (ppm) [DMSO-d_6]	Multiplicity (J in Hz)	Structural Insight
COOH	Carboxylic Acid	N/A (Exchanged)	10.5 - 12.5	Broad Singlet	Confirm acid functionality
NH / NH_2^+	Amine	N/A (Exchanged)	8.2 - 9.1	Broad / Doublet	Salt formation indicator
O-CH_2-CO	Ether Methylene	4.15	4.02	Singlet (or ABq)	Diagnostic for ether linkage
Pip-CH_2-O	Exocyclic Ether	3.45 - 3.60	3.35 - 3.50	dd (Diastereotopic)	Critical: Confirm C3 chirality effect
Pip-H2 eq	Ring Alpha	3.25 - 3.35	3.10 - 3.20	Broad Doublet	Deshielded by N^+
Pip-H6 eq	Ring Alpha	3.25 - 3.35	3.10 - 3.20	Broad Doublet	Deshielded by N^+
Pip-H2 ax	Ring Alpha	2.80 - 2.95	2.65 - 2.80	Triplet of Doublets	Large geminal coupling
Pip-H6 ax	Ring Alpha	2.80 - 2.95	2.65 - 2.80	Triplet of Doublets	Large geminal coupling
Pip-H3	Methine (Chiral)	2.05 - 2.20	1.90 - 2.05	Multiplet	Stereocenter anchor
Pip-H4/H5	Ring Beta/Gamma	1.40 - 1.90	1.30 - 1.80	Complex Multiplets	Ring conformation (Chair)

Technical Deep Dive: The Diastereotopic Challenge

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A frequent point of failure in analyzing this molecule is the misinterpretation of the exocyclic methylene group (

attached to the piperidine).[1][2]

Because C3 is a chiral center, the two protons on the attached hydroxymethyl group are diastereotopic.[3] They are chemically non-equivalent and will split each other.[1]

- Expected Pattern: An ABX system (or simply AB if coupling to H3 is weak).[1]
- Resolution Strategy: If these peaks overlap in D_2O, switch to DMSO-d_6 at 313 K. The change in viscosity and temperature often resolves the "doublet of doublets" into clear, integrateable signals, allowing for precise stoichiometry confirmation.

Diagram: Structural Connectivity & Coupling

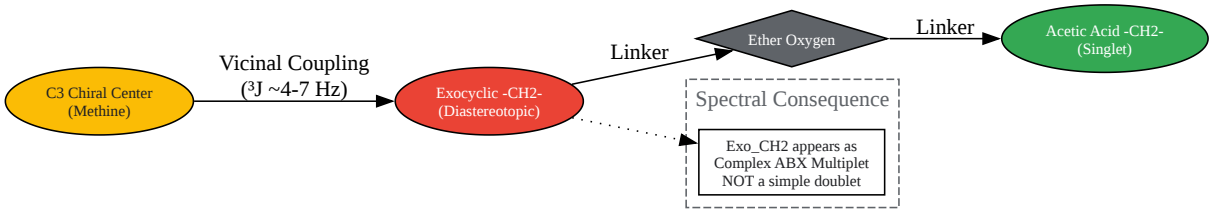

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Figure 2: Coupling network highlighting the diastereotopic nature of the exocyclic methylene group.

References

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- Pretsch, E., Bühlmann, P., & Badertscher, M. (2009).[3] Structure Determination of Organic Compounds: Tables of Spectral Data. Springer.[1] (Data source for substituent effects on

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alpha-amino shifts).[1][2]

- Fulmer, G. R., et al. (2010).[3] "NMR Chemical Shifts of Trace Impurities: Common Laboratory Solvents, Organics, and Gases in Deuterated Solvents Relevant to the Organometallic Chemist". Organometallics, 29(9), 2176–2179.[3] (Used for solvent residual peak calibration).[1]
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- 1. Buy 2-(4-amino-1-{[(9H-fluoren-9-yl)methoxy]carbonyl}piperidin-4-yl)acetic acid hydrochloride [smolecule.com]
- 2. 1147350-77-3|2-(1-((S)-1-(2-Chlorophenyl)-2-methoxy-2-oxoethyl)-4-mercaptopiperidin-3-ylidene)acetic acid|BLD Pharm [bldpharm.com]
- 3. bcc.bas.bg [bcc.bas.bg]
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